

Molecular formula and weight of Pigment yellow 73

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment yellow 73*

Cat. No.: *B080490*

[Get Quote](#)

Technical Data Summary: Pigment Yellow 73

This document provides a concise overview of the fundamental physicochemical properties of **Pigment Yellow 73**, a monoazo pigment utilized in various industrial applications. The following data has been compiled for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

The core molecular characteristics of **Pigment Yellow 73** are summarized in the table below. This data is essential for stoichiometric calculations, formulation development, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	$C_{17}H_{15}ClN_4O_5$	[1] [2] [3]
Molecular Weight	390.78 g/mol	[2] [3] [4] [5]
IUPAC Name	2-[(4-chloro-2-nitrophenyl)diazenyl]-N-(2-methoxyphenyl)-3-oxobutanamide	[1]
CAS Number	13515-40-7	[2] [6]

This guide is intended for a technical audience and assumes a foundational understanding of chemical principles. The data presented is aggregated from publicly available chemical databases and suppliers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pigment Yellow 73 | C17H15ClN4O5 | CID 61637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PIGMENT YELLOW 73 - Ataman Kimya [atamanchemicals.com]
- 3. chembk.com [chembk.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Pigment yellow 73|Fast Yellow 4GX|CAS No.13515-40-7 [xcolorpigment.com]
- 6. union-pigment.com [union-pigment.com]
- To cite this document: BenchChem. [Molecular formula and weight of Pigment yellow 73]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080490#molecular-formula-and-weight-of-pigment-yellow-73\]](https://www.benchchem.com/product/b080490#molecular-formula-and-weight-of-pigment-yellow-73)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com